

Isophthalic-2,4,5,6-D4 acid certificate of analysis

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Compound of Interest

Compound Name: *Isophthalic-2,4,5,6-D4 acid*

Cat. No.: *B15129391*

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Technical Guide: Isophthalic-2,4,5,6-D4 Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Isophthalic-2,4,5,6-D4 acid**, a deuterated form of isophthalic acid. Deuterium-labeled compounds, such as **Isophthalic-2,4,5,6-D4 acid**, are valuable tools in drug development and metabolic research.^[1] They are primarily used as internal standards for quantitative analysis and to study the pharmacokinetic and metabolic profiles of drug candidates.^[1]

Chemical Identity and Properties

Isophthalic-2,4,5,6-D4 acid is the deuterium-labeled version of isophthalic acid.^{[1][2]} It is also known as 2,4,5,6-tetradeuteriobenzene-1,3-dicarboxylic acid.^{[3][4]}

Identifier	Value
Chemical Name	Isophthalic-2,4,5,6-D4 Acid
Synonyms	2,4,5,6-tetradeuteriobenzene-1,3-dicarboxylic acid
CAS Number	148472-48-4[3][4]
Unlabeled CAS Number	121-91-5[3][4][5]
Molecular Formula	C ₈ H ₂ D ₄ O ₄ [1]
Molecular Weight	170.16 g/mol [1][6]
Appearance	White to off-white solid[1]
Purity	>99.00%
Isotopic Purity	Typically ≥98 atom % D

Experimental Protocols

The quality control and analysis of **Isophthalic-2,4,5,6-D4 acid** involve a combination of chromatographic and spectroscopic techniques to ensure chemical purity, isotopic enrichment, and structural integrity.

1. High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a key method for determining the chemical purity of isophthalic acid and its deuterated analog. A mixed-mode stationary phase column can be employed for the separation and analysis.[7]

- Objective: To determine the purity of **Isophthalic-2,4,5,6-D4 acid** and to identify and quantify any impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: Primesep B mixed-mode stationary phase column (4.6 x 150 mm, 5 μm, 100 Å) or similar.[7]

- Mobile Phase: A gradient of acetonitrile and water with a phosphoric acid buffer.[7]
- Detection: UV detection at 210 nm.[7]
- Procedure:
 - Prepare a standard solution of **Isophthalic-2,4,5,6-D4 acid** in a suitable solvent (e.g., DMSO).[1]
 - Inject the sample onto the HPLC column.
 - Run the gradient method to separate the main component from any impurities.
 - The purity is calculated by comparing the peak area of the main component to the total peak area of all components in the chromatogram.

2. Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of the compound and to determine the level of deuterium incorporation.

- Objective: To confirm the molecular weight and assess the isotopic purity of **Isophthalic-2,4,5,6-D4 acid**.
- Instrumentation: A high-resolution mass spectrometer, which can be coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- Procedure:
 - Introduce the sample into the mass spectrometer.
 - Acquire the mass spectrum in a suitable ionization mode (e.g., Electrospray Ionization - ESI).
 - The mass spectrum will show a peak corresponding to the molecular ion of **Isophthalic-2,4,5,6-D4 acid** ($m/z \approx 170.16$).

- The isotopic distribution of this peak is analyzed to determine the percentage of deuterium incorporation.

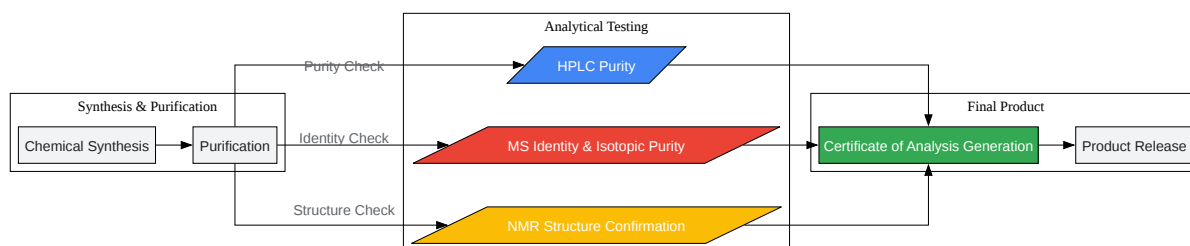
3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR spectroscopy is a powerful tool for confirming the chemical structure and the positions of the deuterium labels.

- Objective: To verify the chemical structure and the specific locations of the deuterium atoms on the benzene ring.
- Instrumentation: A high-field NMR spectrometer.
- Procedure:
 - Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d₆).
 - Acquire ¹H NMR and ¹³C NMR spectra.
 - In the ¹H NMR spectrum, the absence or significant reduction of signals corresponding to the 2, 4, 5, and 6 positions of the benzene ring confirms successful deuteration.
 - The ¹³C NMR spectrum will show the expected signals for the carboxyl carbons and the deuterated and non-deuterated carbons of the benzene ring.

Quality Control Workflow

The following diagram illustrates a typical quality control workflow for the production and certification of **Isophthalic-2,4,5,6-D₄ acid**.



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Quality Control Workflow for **Isophthalic-2,4,5,6-D4 Acid**.

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